

Analytical Methods for Dextrorphan: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Nordextromethorphan Hydrochloride*

Cat. No.: B3080560

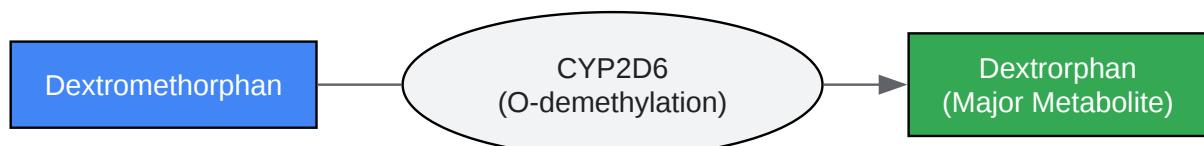
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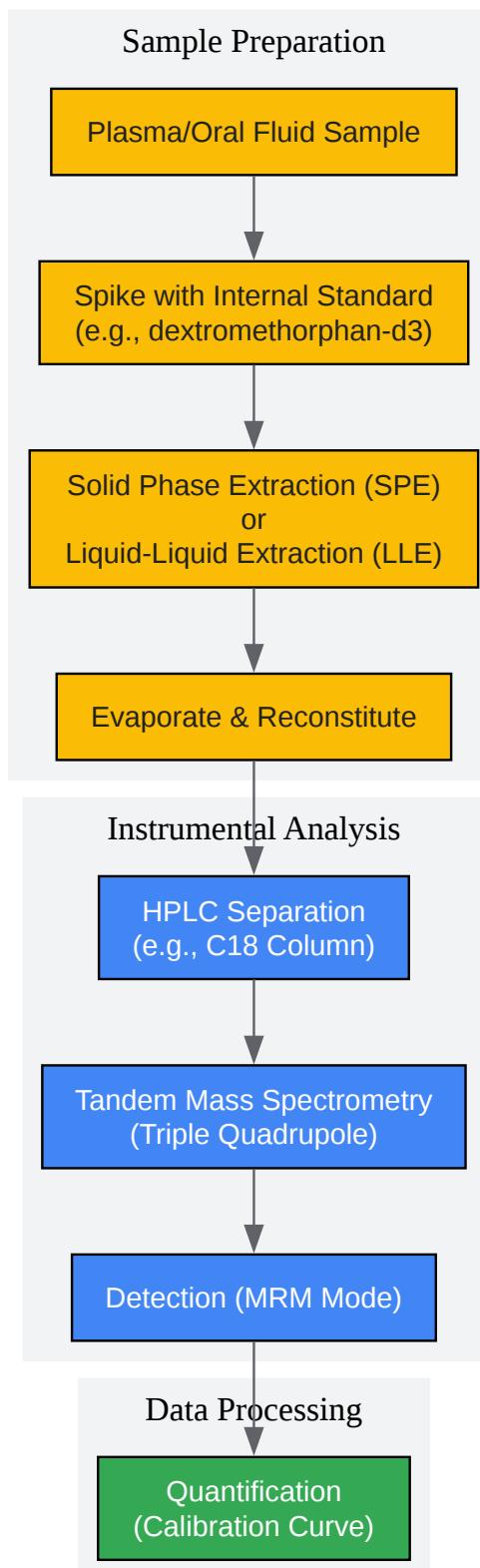
A Note on Nomenclature: The compound "N-Nordextromethorphan" is synonymous with dextrorphan, the primary O-demethylated metabolite of the widely used antitussive agent, dextromethorphan. This document provides detailed analytical methodologies for the quantification of dextrorphan in various biological matrices.

Dextrorphan is a significant analyte in clinical and forensic toxicology, as well as in pharmacokinetic and pharmacogenetic studies, particularly for phenotyping the activity of the cytochrome P450 enzyme CYP2D6.^{[1][2]} The accurate and precise measurement of dextrorphan is crucial for these applications. This document outlines protocols for Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), High-Performance Liquid Chromatography (HPLC), and Gas Chromatography-Mass Spectrometry (GC-MS).

Metabolic Pathway of Dextromethorphan

Dextromethorphan is primarily metabolized in the liver via O-demethylation to its active metabolite, dextrorphan. This reaction is catalyzed by the polymorphic enzyme CYP2D6.^[2] A minor metabolic pathway involves N-demethylation, catalyzed mainly by CYP3A4, to form 3-methoxymorphinan.^[3]



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References

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